Technical Guide: Spectroscopic Data & Characterization of 3-Ethynyl-3-methyl-azetidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Ethynyl-3-methyl-azetidine*
Cat. No.:	*B12857965*

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Executive Summary & Compound Identity

3-Ethynyl-3-methyl-azetidine is a high-value pharmacophore used in medicinal chemistry to introduce conformational rigidity and metabolic stability. The quaternary carbon at the 3-position blocks metabolic oxidation (a common issue with unsubstituted azetidines), while the ethynyl group provides a versatile handle for "Click" chemistry (CuAAC) or Sonogashira couplings.

Due to the volatility and reactivity of the free amine, this compound is primarily handled and characterized in its N-Boc protected form or as a stable salt (HCl/TFA).

Compound Identifiers

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Feature	Free Amine	N-Boc Protected Derivative
IUPAC Name	3-Ethynyl-3-methylazetidine	tert-Butyl 3-ethynyl-3-methylazetidine-1-carboxylate
CAS Number	Not widely listed (Generic)	1363381-76-3
Formula	C_6H_9N	$C_{11}H_{17}NO_2$
M.W.	95.14 g/mol	195.26 g/mol
SMILES	CC1(CNC1)C#C	CC1(CN(C1)C(=O)OC(C)(C)C)C#C

Spectroscopic Data Profile

The following data represents the N-Boc protected form (CAS 1363381-76-3), as this is the standard reference standard used in QC.

A. 1H NMR Spectroscopy (400 MHz, $CDCl_3$)

Rationale: The spectrum is characterized by the lack of coupling between the C3-substituents and the ring protons, resulting in a simplified splitting pattern.

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Shift (δ ppm)	Multiplicity	Integral	Assignment	Structural Insight
1.44	Singlet (s)	9H	Boc-CH_3	Characteristic tert-butyl group. Sharp, intense peak.
1.56	Singlet (s)	3H	C3-CH_3	Methyl group attached to the quaternary center.
2.32	Singlet (s)	1H	C≡C-H	Terminal alkyne proton. Diagnostic for the ethynyl group.
3.75 - 3.90	Multiplet (m)	4H	Azetidine-CH_2	The C2 and C4 protons. Often appear as two doublets (J ≈ 8-9 Hz) or a broadened singlet depending on ring conformation/rotamers.

Key Diagnostic: Look for the 1:3 ratio between the alkyne proton (~2.3 ppm) and the C3-methyl (~1.6 ppm). The absence of the ~2.3 ppm singlet indicates deprotonation or degradation of the alkyne.

B. 13C NMR Spectroscopy (100 MHz, $CDCl_3$)

Rationale: The quaternary carbons (C3 and Boc-carbonyl) are critical for verifying the skeleton.

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Shift (δ ppm)	Assignment	Notes
23.5	C3-CH_3	Methyl group on the ring.
28.4	Boc-CH_3	Intense signal from the three equivalent methyls.
32.8	C3 (Quaternary)	The pivot point of the molecule; typically low intensity.
60.5	Azetidine C2/C4	Ring carbons adjacent to Nitrogen.
71.2	C≡C-H	Terminal alkyne carbon.
85.1	C≡C-H	Internal alkyne carbon (quaternary).
79.8	Boc-C-O	Quaternary carbon of the tert-butyl group.
156.2	C=O (Boc)	Carbamate carbonyl.

C. Infrared (IR) Spectroscopy

Rationale: IR is the fastest method to confirm the presence of the alkyne and the carbonyl functionalities.

- 3290 - 3310 cm^{-1}:≡C-H Stretch. Sharp, strong band. (Definitive for terminal alkyne).
- 2110 - 2120 cm^{-1}:C≡C Stretch. Weak to medium intensity.
- 1690 - 1710 cm^{-1}:C=O Stretch (Boc).[1] Very strong.
- 2970 - 2980 cm^{-1}: C-H Stretch (Aliphatic).

D. Mass Spectrometry (ESI-MS)

- Molecular Ion: $[M+H]^+$ = 196.1[2]

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- Fragmentations:
  - m/z 140.1: $[M+H - Isobutene]^+$ (Loss of t-butyl group).
  - m/z 96.1: $[M+H - Boc]^+$ (Protonated free amine core).

Synthesis & Impurity Profile

Understanding the synthesis is critical for anticipating impurities in the final drug substance.

Common Synthetic Route

The synthesis typically proceeds via the construction of the quaternary center on a pre-formed azetidinone ring.

- Starting Material: 1-Boc-3-azetidinone.
- Step 1 (Nucleophilic Addition): Addition of Ethynylmagnesium bromide (Grignard) to the ketone.
  - Intermediate: 1-Boc-3-ethynyl-3-hydroxyazetidine.
- Step 2 (Functionalization): Conversion of the hydroxyl group to a methyl group (often via activation/displacement or methylation of a precursor). Note: Direct methylation is difficult; alternative routes involve cyclization of acyclic precursors.

Critical Impurity Watchlist

Impurity Type	Origin	Detection Method
Residual Magnesium	Grignard reagent carryover	ICP-MS
3-Hydroxy Analog	Incomplete conversion or hydrolysis	H-NMR (Peak at ~4.5 ppm for OH)
Dimerized Alkyne	Glaser coupling side-reaction (diacetylene)	LC-MS (Dimer mass), H-NMR
Free Amine	Premature Boc deprotection (acidic workup)	TLC (Ninhydrin stain), LC-MS

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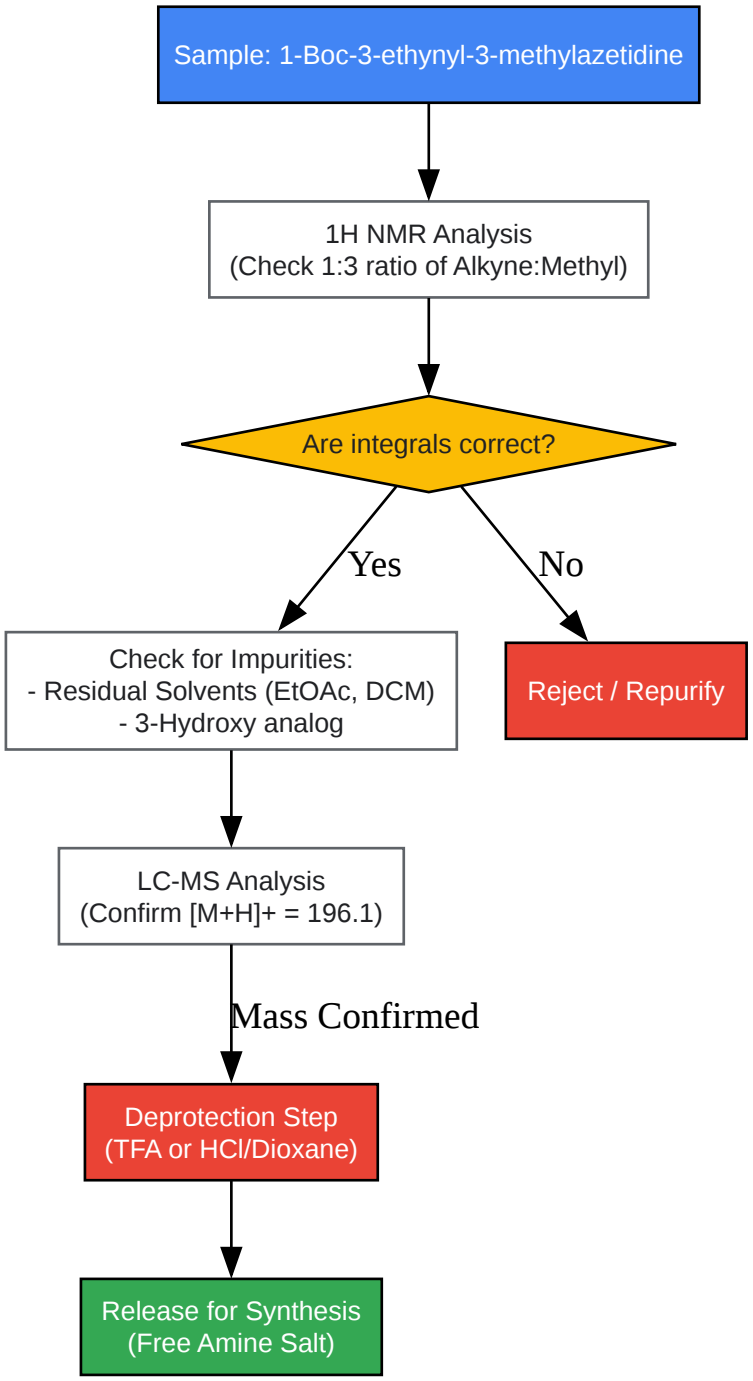
Quality Control & Decision Logic

The following diagram illustrates the logical flow for validating the identity and purity of the compound before use in downstream synthesis.



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Caption: QC workflow ensuring structural integrity of the azetidine scaffold prior to deprotection.

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Handling & Storage Protocols

- Stability: The N-Boc form is stable at room temperature but should be stored at 2-8°C to prevent slow degradation of the strained ring.
- Free Amine: Highly volatile and prone to polymerization. Always generate in situ or store as the HCl salt.
- Safety: The terminal alkyne is potentially reactive. Avoid contact with copper powder unless intended for Click chemistry (risk of copper acetylide formation).

References

- Chemical Identity & CAS: PubChem Compound Summary for CID 72207789 (1-Boc-3-ethynyl-3-methylazetidine). National Library of Medicine. Link
- Commercial Availability & Data: "1-Boc-3-ethynyl-3-methylazetidine (CAS 1363381-76-3)".[3][4][5][6][7] ChemicalBook / BLD Pharm Catalog. Link
- Synthetic Context: "Recent Advances in the Synthesis and Reactivity of Azetidines". Royal Society of Chemistry, 2021. (General review of 3,3-disubstituted azetidine synthesis). Link
- Patent Reference: WO2021030711A1 "Alkynyl quinazoline compounds". (Describes the use of 1-Boc-3-ethynyl-3-methylazetidine as a coupling partner). Link

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